Structure-activity relationship of substituted pentanoic acids

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Compound of Interest

Compound Name:	*(2S)-3-Benzyl-2-methylpentanoic acid*
CAS No.:	*2248220-16-6*
Cat. No.:	*B2594552*

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Comparative SAR Analysis: Substituted Pentanoic Acids

Focus: Potency, Toxicity, and Epigenetic Modulation

Executive Summary & Molecular Scaffold Analysis

In the development of CNS-active agents, 2-propylpentanoic acid (Valproic Acid or VPA) remains a paradoxical gold standard. While highly effective as a broad-spectrum anticonvulsant and mood stabilizer, its utility is compromised by idiosyncratic hepatotoxicity and significant teratogenicity.

For drug development professionals, the structure-activity relationship (SAR) of substituted pentanoic acids revolves around three critical axes:

- Branching: Essential for anticonvulsant activity (straight-chain isomers are inactive).[1]

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- Head Group Modification (Acid vs. Amide): The "switch" for histone deacetylase (HDAC) inhibition.
- Unsaturation (Ene-placement): The determinant of metabolic toxicity.

This guide objectively compares VPA against its key structural analogs—Valpromide (VPD), Valnoctamide (VCD), and 2-ene-VPA—to illuminate the structural modifications that retain efficacy while mitigating toxicity.

Comparative Performance Analysis

The following data synthesizes potency (ED50 for seizure protection), epigenetic activity (HDAC inhibition), and toxicity profiles.

Table 1: SAR Profile of VPA and Key Analogs

Compound	Structure	Anticonvulsant Potency (MES ED50)*	HDAC Inhibition (IC50 / Activity)	Hepatotoxicity Risk	Teratogenicity Potential
Valproic Acid (VPA)	2-propylpentanoic acid	Baseline (200-300 mg/kg)	Potent (Class I/IIa inhibitor)	High (Idiosyncratic)	High (Neural tube defects)
Valpromide (VPD)	Primary Amide of VPA	High (3-5x more potent than VPA)	Inactive (Must hydrolyze to VPA)	Low (Parent) / High (Metabolite)	Low (Parent)
Valnoctamide (VCD)	Stereoisomer of VPD	Very High (Equipotent to VPD)	Inactive	Negligible	Negligible
2-ene-VPA	Double bond at C2	High (Similar to VPA)	Moderate	Negligible	Negligible
4-ene-VPA	Double bond at C4	Low	Low	Severe (Mitochondrial toxin)	High

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*Note: MES = Maximal Electroshock Seizure test (mouse model). Lower ED50 indicates higher potency.

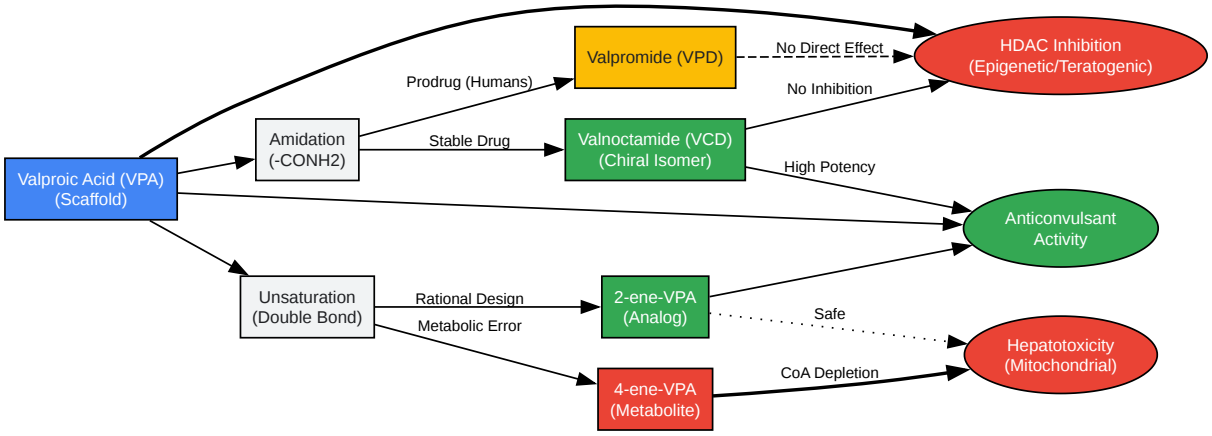
Key SAR Insights

- The Epigenetic Switch (Acid vs. Amide): VPA is a direct inhibitor of HDACs (specifically HDAC1, 2, 3, and 8), which drives its teratogenicity (altering gene expression during development).
    - Insight: Converting the carboxylic acid to a primary amide (Valpromide) eliminates direct HDAC inhibition. However, in humans, VPD is rapidly biotransformed back to VPA (acting as a prodrug).
    - The Superior Alternative:Valnoctamide (VCD), a constitutional isomer, does not biotransform into its corresponding acid in humans.[2][3] It retains anticonvulsant activity without the HDAC-mediated teratogenicity.
- The Toxicity Trigger (Terminal Unsaturation): Hepatotoxicity in VPA therapy is largely driven by the metabolite 4-ene-VPA (2-propyl-4-pentenoic acid). This terminal double bond allows for beta-oxidation to reactive intermediates that deplete mitochondrial CoA and inhibit the urea cycle.
    - Design Strategy: Shifting the double bond to the C2 position (2-ene-VPA) prevents the formation of the toxic 4-ene metabolite while retaining seizure control.

Visualizing the SAR Logic

The following diagram illustrates the divergent pathways of metabolic activation and pharmacological activity based on structural modifications.

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Caption: Divergent SAR pathways for Valproic Acid. Amidation (VCD) removes HDAC liability; 2-ene modification removes hepatotoxicity.

Experimental Protocol: In Vitro HDAC Inhibition Screening

To validate the safety profile of a substituted pentanoic acid derivative, you must confirm the absence of HDAC inhibition. The following fluorometric assay is the industry standard for high-throughput screening.

Methodology: Fluorometric HDAC Activity Assay

Objective: Quantify the IC50 of a novel analog against nuclear extract (rich in HDAC1/2) compared to VPA.

Reagents:

- Source: HeLa Nuclear Extract (crude) or Recombinant HDAC1/HDAC2.
- Substrate: Boc-Lys(Ac)-AMC (Fluorogenic substrate).

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- Developer: Trypsin/Protease mixture (cleaves deacetylated lysine to release AMC).
- Control: Trichostatin A (TSA) as a positive control (nanomolar potency).

Protocol Steps:

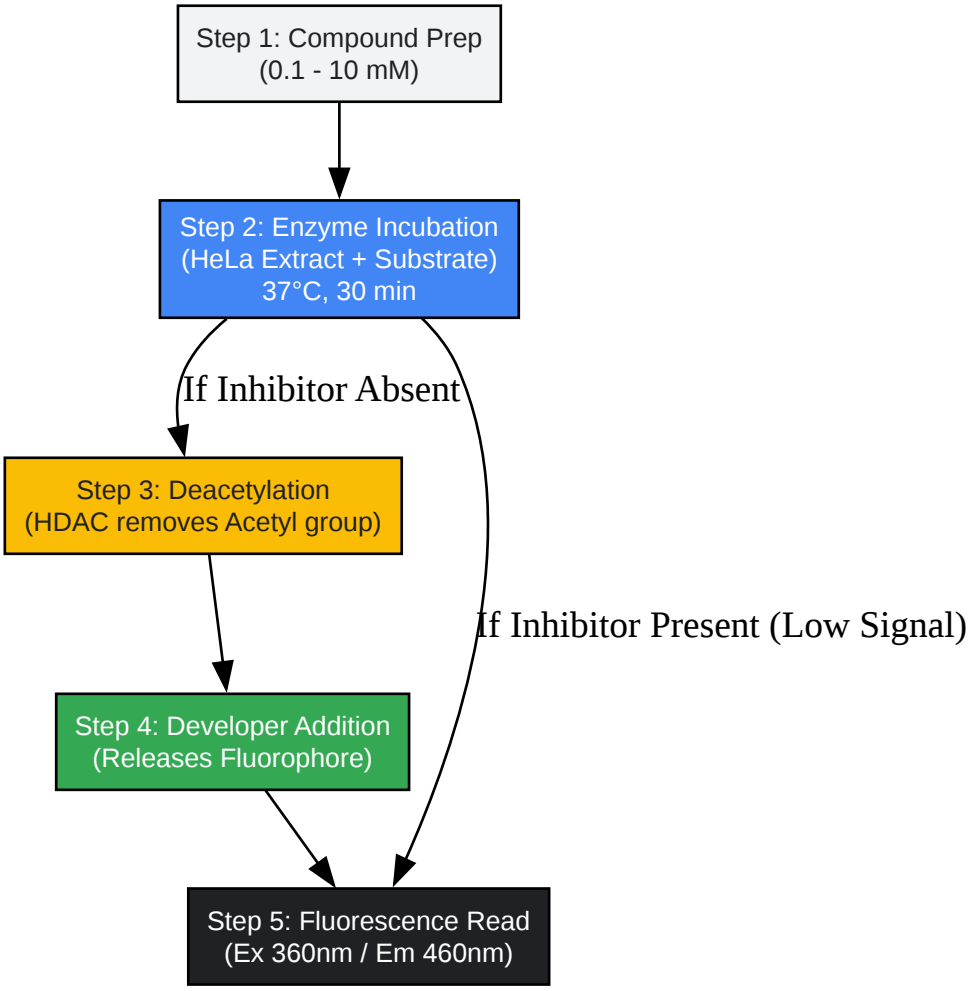
- Preparation: Dilute the test compounds (VPA, Analog X) in DMSO. Final assay concentration range: 0.1 mM to 10 mM (VPA is a weak inhibitor, requiring millimolar concentrations).
- Incubation (Enzymatic Reaction):
  - Mix 10 µL of Nuclear Extract with 5 µL of Test Compound.
  - Add 35 µL of Substrate Solution (Boc-Lys(Ac)-AMC).
  - Incubate at 37°C for 30 minutes. Critical: VPA binds the catalytic pocket; time is required for equilibrium.
- Development:
  - Add 50 µL of Developer Solution (Stop solution + Trypsin).
  - Incubate at room temperature for 15 minutes. The developer cleaves the deacetylated substrate, releasing the fluorescent AMC fluorophore.
- Detection:
  - Read fluorescence on a microplate reader.
  - Excitation: 350-360 nm.
  - Emission: 450-460 nm.
- Data Analysis:
  - Calculate % Inhibition =

    .

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- Plot log(concentration) vs. % Inhibition to determine IC50.

Workflow Visualization



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Caption: Fluorometric HDAC assay workflow. VPA analogs showing low fluorescence signal indicate HDAC inhibition (risk).

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